

Guanylurea Phosphate: A Technical Guide to its Solubility Profile

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Compound of Interest

Compound Name: Guanylurea phosphate

Cat. No.: B3028872

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Introduction

Guanylurea phosphate (GUP) is a compound of interest in various chemical and pharmaceutical applications. Understanding its solubility in a range of solvents is critical for its handling, formulation, and application. This technical guide provides a comprehensive overview of the known solubility of **guanylurea phosphate**, details experimental protocols for its determination, and offers insights into its likely behavior in various solvent systems.

Physicochemical Properties of Guanylurea Phosphate

Property	Value	Reference
Molecular Formula	C ₂ H ₉ N ₄ O ₅ P	[1]
Molecular Weight	200.09 g/mol	[1]
Appearance	White crystalline solid	[2]
Melting Point	178-182 °C	[2]

Solubility of Guanylurea Phosphate

Aqueous Solubility

Guanylurea phosphate is known to be soluble in water. A quantitative value for its solubility in water has been reported as 91.6 g/L at 20°C.

Solubility in Organic Solvents

Quantitative solubility data for **guanylurea phosphate** in organic solvents is not readily available in published literature. A safety data sheet for the compound states, "Solubility in other solvents: No information available"[2]. However, based on the solubility of structurally similar compounds, a qualitative assessment can be made.

Structurally Related Compounds:

- N-Guanylurea dinitramide (FOX-12), another salt of guanylurea, is reported to be soluble in several organic solvents, including N-methylpyrrolidone (NMP), dimethyl sulfoxide (DMSO), acetonitrile (AcCN), and N,N-dimethylacetamide (DMA)[3].
- Guanidine hydrochloride, a related guanidinium salt, exhibits solubility in a range of polar organic solvents such as N,N-dimethylformamide (DMF), N,N-dimethylacetamide (DMAc), various alcohol ethers (2-methoxyethanol, 2-ethoxyethanol, 2-propoxyethanol, 2-butoxyethanol), methanol, N-methylpyrrolidone (NMP), ethanol, isopropanol, and n-propanol[4].
- Guanylurea sulfate is described as being soluble in water and slightly soluble in DMSO and alcohol[5][6].

Based on this information, it is plausible that **guanylurea phosphate** exhibits some degree of solubility in polar aprotic solvents like DMSO, DMF, and DMAc, and potentially in lower alcohols. However, it is likely to be poorly soluble in non-polar organic solvents. Experimental determination is necessary to establish quantitative solubility values in these solvents.

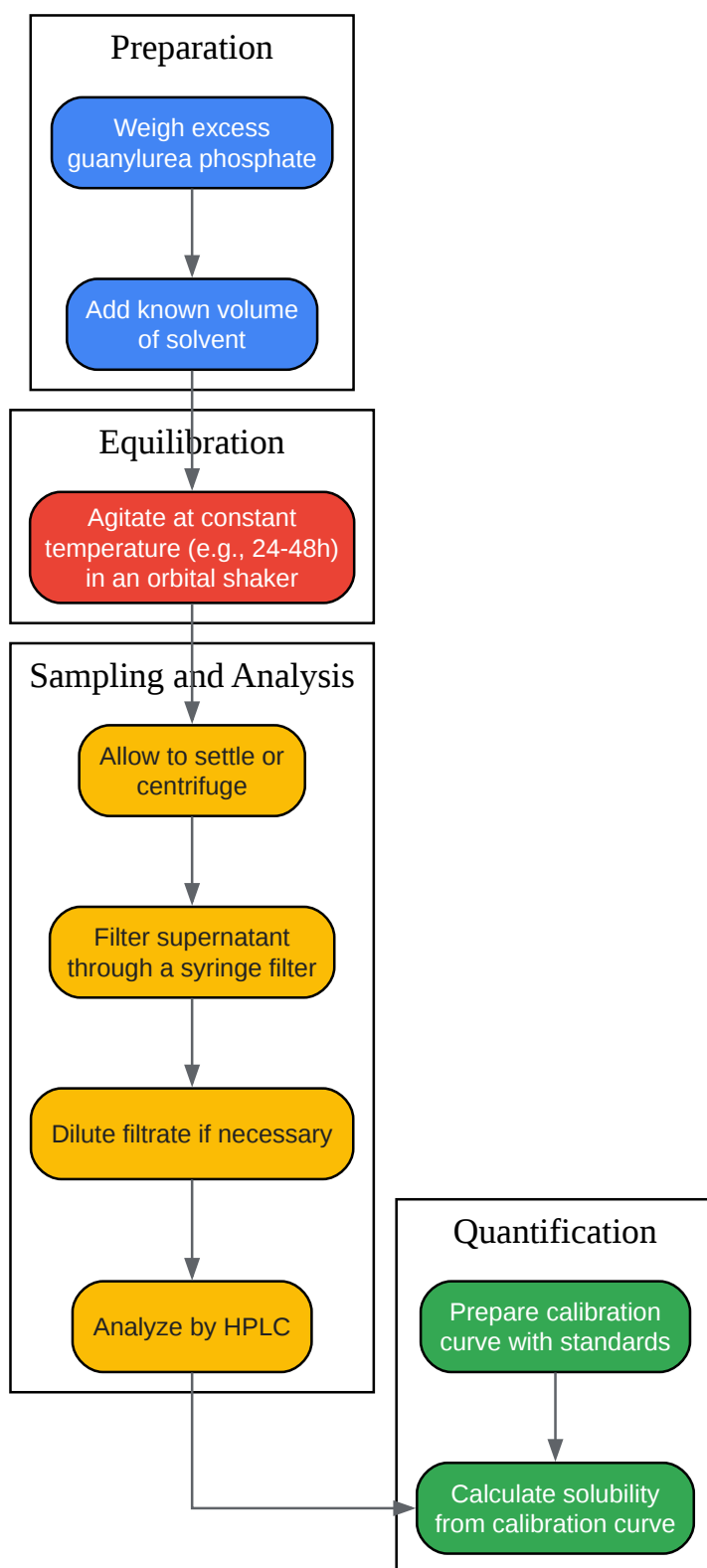
Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **guanylurea phosphate**, combining the well-established shake-flask method with High-Performance Liquid Chromatography (HPLC) for quantification.

Materials and Equipment

- **Guanylurea phosphate** (high purity)
- Selected solvents (e.g., water, methanol, ethanol, acetonitrile, DMSO, DMF)
- Volumetric flasks
- Analytical balance
- Orbital shaker with temperature control
- Syringe filters (e.g., 0.45 μm PTFE or other suitable material)
- Autosampler vials
- HPLC system with a UV detector
- HPLC column suitable for polar compounds (e.g., Primesep 100 mixed-mode stationary phase column)[7]

Experimental Workflow



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Caption: Experimental workflow for determining the solubility of **guanylurea phosphate**.

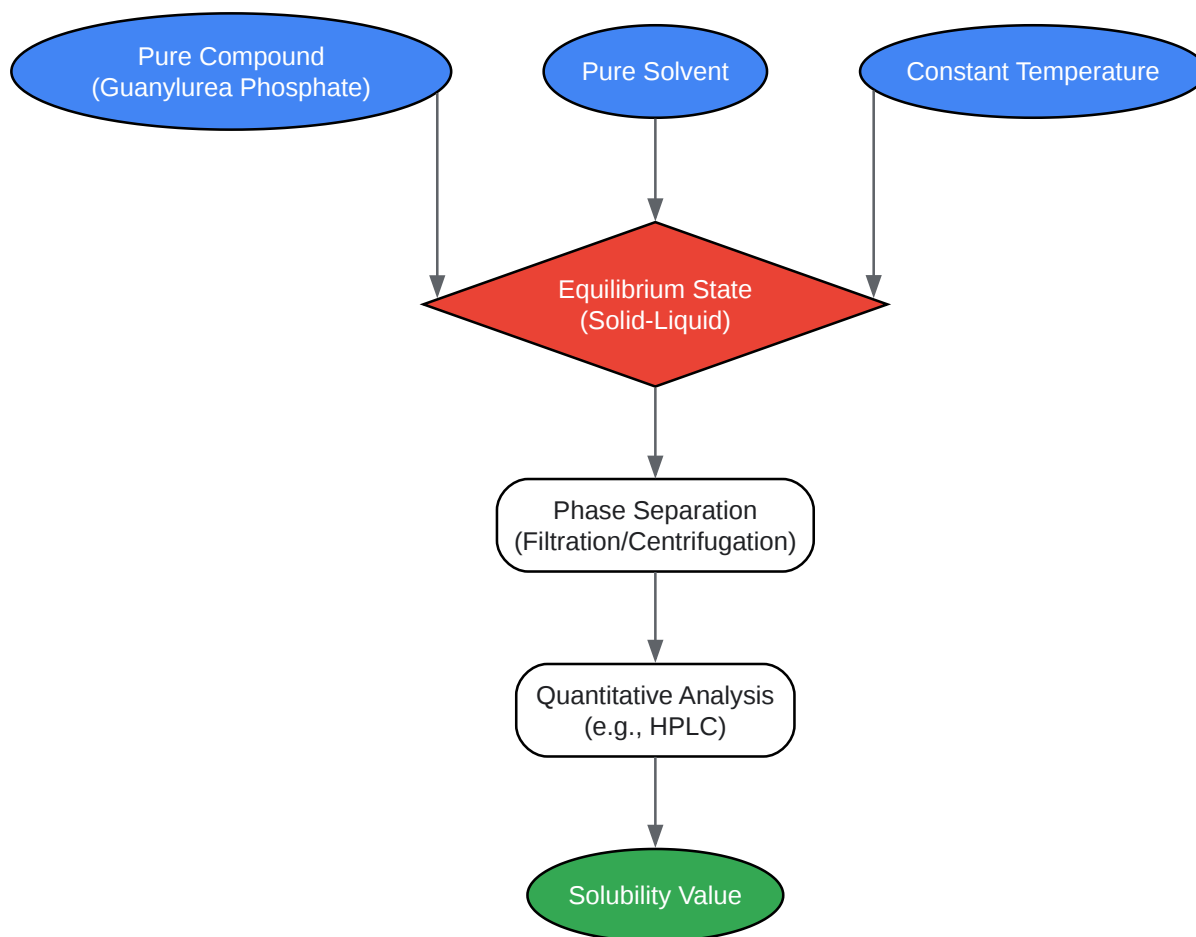
Detailed Procedure

- Preparation of Saturated Solution (Shake-Flask Method):
 - Add an excess amount of **guanyluarea phosphate** to a series of flasks, each containing a known volume of a different solvent. The excess solid is necessary to ensure that equilibrium with the dissolved solute is achieved[8].
 - Seal the flasks to prevent solvent evaporation.
 - Place the flasks in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C)[9].
 - Agitate the flasks for a sufficient period to reach equilibrium, typically 24 to 48 hours[8]. The presence of undissolved solid should be visually confirmed at the end of the equilibration period.
- Sample Collection and Preparation:
 - After equilibration, allow the suspensions to stand undisturbed for a period to allow the excess solid to settle. Centrifugation can be used to facilitate this process.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter (e.g., 0.45 µm) into a clean vial. This step is crucial to remove any undissolved microparticles[8].
 - If the concentration of the filtrate is expected to be high, perform a precise dilution with the same solvent to bring it within the linear range of the analytical method.
- Quantification by HPLC:
 - HPLC Conditions: A suitable HPLC method for the analysis of **guanyluarea phosphate** has been described with the following parameters[10]:
 - Column: Primesep 100, 4.6 x 150 mm, 5 µm
 - Mobile Phase: Acetonitrile/Water (5/95) with 0.1% Sulfuric Acid

- Flow Rate: 1.0 mL/min
- Detection: UV at 200 nm
- Injection Volume: 1 μ L
- Calibration Curve: Prepare a series of standard solutions of **guanylurea phosphate** of known concentrations in the chosen solvent. Analyze these standards using the HPLC method to construct a calibration curve of peak area versus concentration.
- Sample Analysis: Inject the filtered (and diluted, if applicable) sample from the solubility experiment into the HPLC system.
- Calculation: Determine the concentration of **guanylurea phosphate** in the sample by comparing its peak area to the calibration curve. Account for any dilution factors to calculate the final solubility in the original solvent.

Signaling Pathways and Logical Relationships

The determination of solubility is a fundamental physicochemical property and does not directly involve biological signaling pathways. However, the logical relationship in the experimental design is crucial for obtaining accurate results. The following diagram illustrates the logical flow of a solubility study.



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